

An In-depth Technical Guide to the Chemical Synthesis of Satranidazole

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Compound of Interest

Compound Name: **Satranidazole**

Cat. No.: **B1681479**

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This technical guide provides a comprehensive overview of the primary chemical synthesis pathways for **Satranidazole**, a potent nitroimidazole-based antiprotozoal and antibacterial agent. The document details two core synthetic routes, furnishing experimental protocols, quantitative data, and visual representations of the reaction pathways to facilitate understanding and replication in a laboratory setting.

Introduction

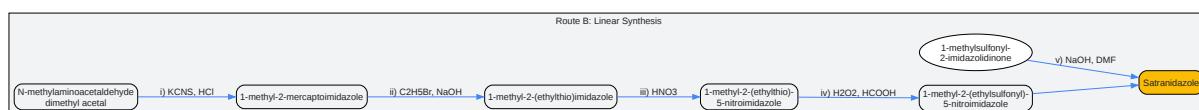
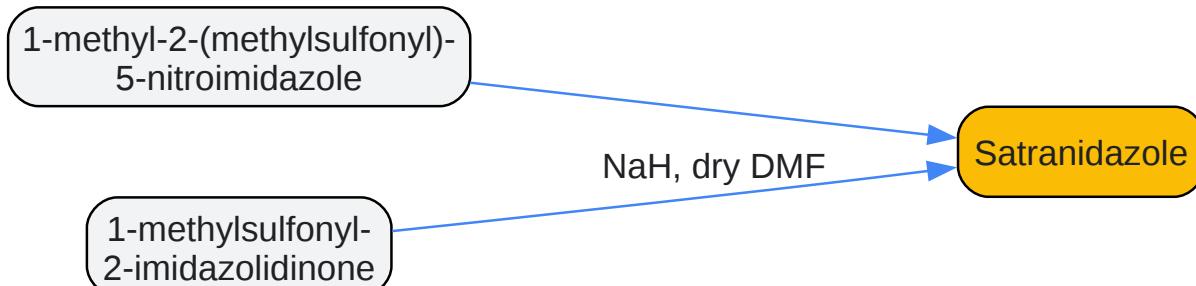
Satranidazole, chemically known as 1-(1-methyl-5-nitroimidazol-2-yl)-3-methylsulfonylimidazolidin-2-one, is a crucial therapeutic agent effective against anaerobic infections.^[1] Its synthesis has been approached through various methodologies, with two predominant routes emerging in the scientific and patent literature. This guide will refer to these as Route A, a convergent synthesis, and Route B, a linear synthesis.

Core Synthetic Pathways

Route A: Convergent Synthesis

This synthetic approach, first described by Nagarajan et al. in 1982, involves a direct condensation of two key intermediates.^[2] This method is characterized by its efficiency in the final step, directly assembling the **Satranidazole** molecule.

The overall reaction for Route A is the condensation of 1-methyl-2-(methylsulfonyl)-5-nitroimidazole with the sodium salt of 1-methylsulfonyl-2-imidazolidinone.[2]



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References

- 1. researchgate.net [researchgate.net]
- 2. Satranidazole | C8H11N5O5S | CID 41841 - PubChem [pubchem.ncbi.nlm.nih.gov]
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